

Application Notes and Protocols for Tiaprost Administration in Timed Artificial Insemination (TAI)

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Compound of Interest

Compound Name: *Tiaprost*

Cat. No.: *B1683147*

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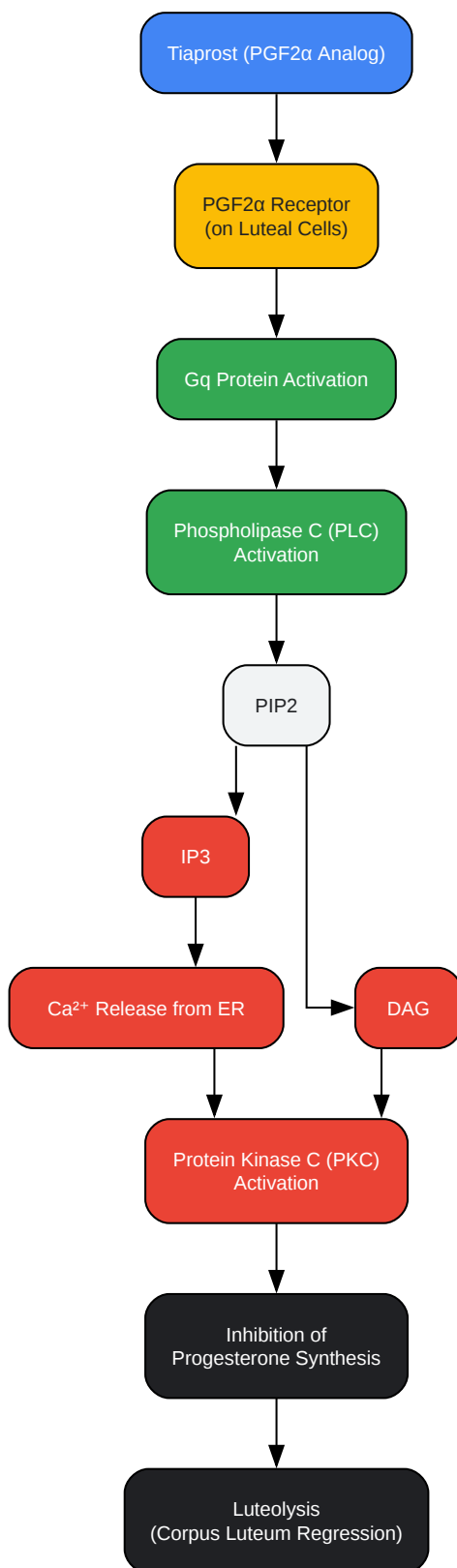
Introduction

Tiaprost, a synthetic analog of prostaglandin F2 α (PGF2 α), is a potent luteolytic agent used to synchronize estrus in various livestock species. Its primary function is to induce the regression of the corpus luteum (CL), leading to a decline in progesterone levels and allowing for the initiation of a new estrous cycle. This controlled induction of estrus is a cornerstone of timed artificial insemination (TAI) protocols, which are designed to enable insemination at a predetermined time without the need for estrus detection. These application notes provide a comprehensive overview of the use of **Tiaprost** in TAI protocols for cattle, sheep, and swine, including detailed methodologies, quantitative data from cited experiments, and visual representations of key biological and experimental processes.

Mechanism of Action: Luteolysis

Tiaprost, like other PGF2 α analogs, induces luteolysis by binding to prostaglandin F2 α receptors on the luteal cells of the corpus luteum. This binding initiates a cascade of intracellular events that ultimately lead to the structural and functional demise of the CL. The key steps in this signaling pathway involve the inhibition of adenylate cyclase, leading to a decrease in cyclic AMP (cAMP) levels, and the activation of protein kinase C. This cascade

disrupts steroidogenesis, reducing progesterone production, and initiates apoptotic pathways within the luteal cells.



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Caption: Signaling pathway of **Tiaprost**-induced luteolysis.

Application in Bovine Timed Artificial Insemination Protocols

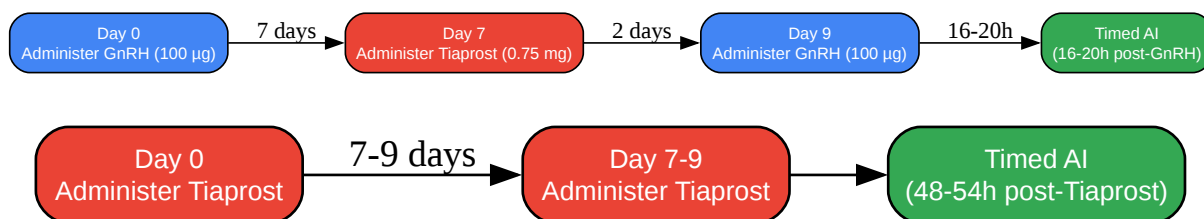
Tiaprost is an effective tool for synchronizing estrus in cattle as part of TAI protocols. The standard dosage for inducing luteolysis is 0.75 mg administered via subcutaneous injection.[1] While direct comparative studies with other PGF2 α analogs within a full TAI protocol are limited, its efficacy as a luteolytic agent is well-established.

Ovsynch Protocol and Tiaprost Integration

The Ovsynch protocol is a widely used TAI regimen in dairy and beef cattle. It involves a series of hormonal treatments to synchronize follicular development and ovulation. **Tiaprost** can be effectively substituted for other PGF2 α products within this protocol.

Experimental Protocol: Ovsynch using **Tiaprost**

- Animal Selection: Select healthy, cycling, non-pregnant cows or heifers with a body condition score (BCS) between 2.5 and 3.5 (on a 5-point scale).
- Day 0: Administer 100 μ g of Gonadotropin-Releasing Hormone (GnRH) via intramuscular (IM) injection. This will synchronize follicular wave emergence.
- Day 7: Administer 0.75 mg of **Tiaprost** via subcutaneous (SC) injection to induce luteolysis.
- Day 9: Administer a second dose of 100 μ g GnRH (IM) to induce ovulation of the dominant follicle.
- Timed AI: Perform artificial insemination 16 to 20 hours after the second GnRH injection.[2]



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References

- 1. Termination of early pregnancy in sheep with dinoprost or cloprostenol: comparison of two commercial preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparative efficacy of different estrus synchronization protocols on estrus induction response, fertility and plasma progesterone and biochemical profile in crossbred anestrus cows - PMC [pmc.ncbi.nlm.nih.gov]
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